

A Technical Guide to 16:1 Cholesteryl Ester-d7: Structure, Properties, and Application

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Compound of Interest

Compound Name: 16:1 Cholesteryl ester-d7

Cat. No.: B15553729

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This document provides a comprehensive technical overview of **16:1 Cholesteryl ester-d7**, a deuterated lipid standard essential for quantitative analysis in lipidomics research. It details the molecule's structure, chemical properties, and its primary application as an internal standard in mass spectrometry-based workflows.

Core Compound Identification and Properties

16:1 Cholesteryl ester-d7 is the deuterated analogue of cholesteryl palmitoleate, a naturally occurring cholesteryl ester. The "16:1" designation specifies the fatty acid component, palmitoleic acid, which contains 16 carbon atoms and one double bond. The "-d7" signifies the incorporation of seven deuterium atoms onto the tail of the cholesterol backbone, providing a distinct mass shift for isotopic differentiation from its endogenous counterpart.

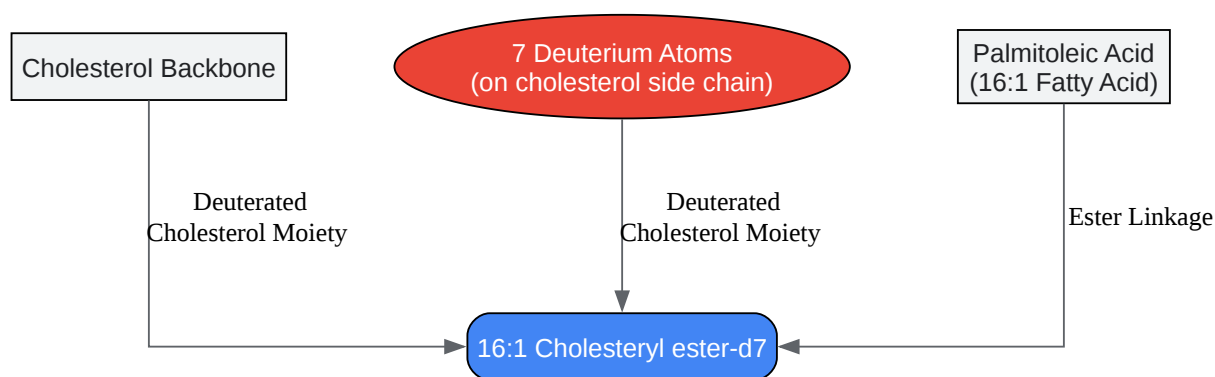
Quantitative Data Summary

The key chemical and physical properties of **16:1 Cholesteryl ester-d7** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Synonym	Cholesteryl-d7 palmitoleate	[1]
Molecular Formula	C ₄₃ H ₆₇ D ₇ O ₂	[2][3]
CAS Number	1416275-33-6	[2][3]
Molecular Weight	630.09	[2][3][4]
Exact Mass	629.61	[2]
Purity	>99%	[2]
Stability	Stable for at least 1 year	[2]
Storage Temperature	-20°C	[1][2]

Chemical Structure and Logic

The molecule is an ester formed through the condensation of a deuterated cholesterol molecule and a palmitoleic acid molecule. The deuterium labeling is specifically on the C-25, C-26, and C-27 positions of the cholesterol side chain, which is a stable location that prevents isotopic exchange under typical experimental conditions.



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Caption: Logical composition of **16:1 Cholesteryl ester-d7**.

Application in Quantitative Lipidomics

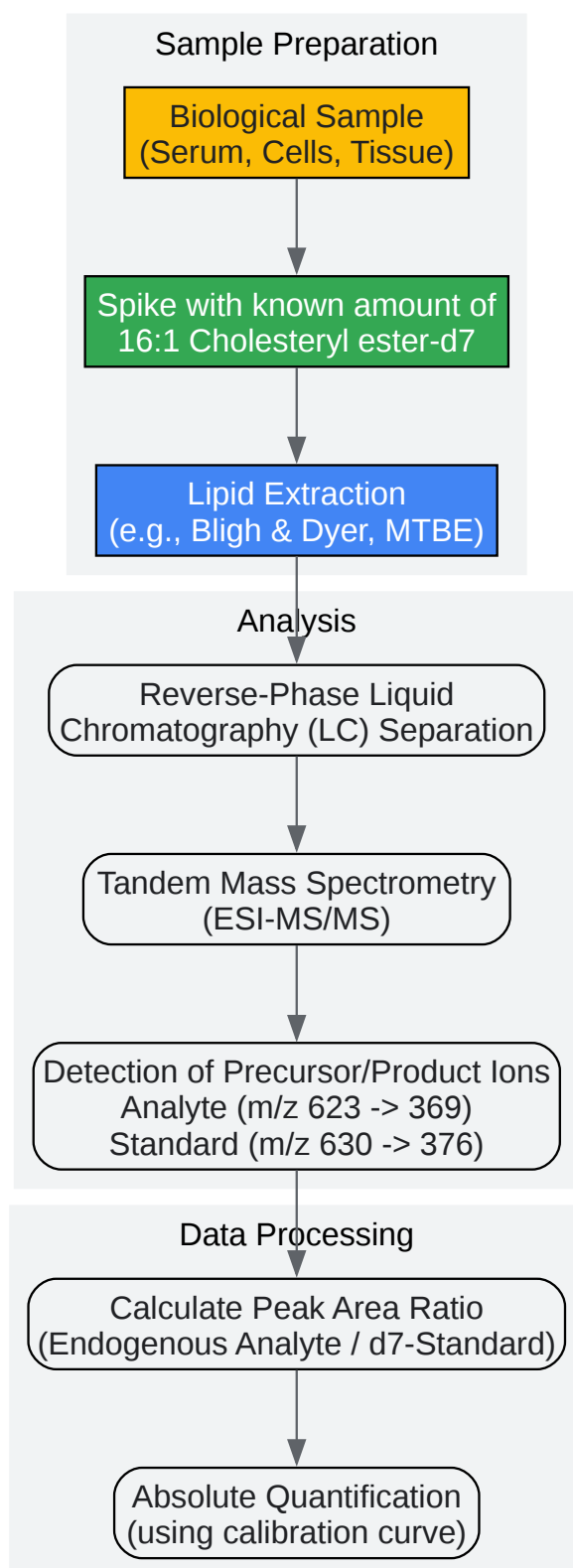
The primary and critical application of **16:1 Cholesteryl ester-d7** is its use as an internal standard (IS) for the precise quantification of endogenous cholesteryl palmitoleate in biological samples using mass spectrometry (MS).^[4] Stable isotope-labeled standards are the gold standard in quantitative MS because they co-elute chromatographically with the analyte of interest and exhibit nearly identical ionization efficiency, allowing them to correct for variations in sample extraction, processing, and instrument response.

Experimental Protocols for Quantification

The use of **16:1 Cholesteryl ester-d7** is integral to liquid chromatography-tandem mass spectrometry (LC-MS/MS) workflows for lipid analysis. A generalized protocol is outlined below, based on established methodologies.^{[5][6][7][8]}

General Experimental Workflow

The quantification of cholesteryl esters using a deuterated internal standard follows a well-defined workflow from sample preparation to data analysis.



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